

Application Notes and Protocols: GSK690693 for Inducing Apoptosis in Cell Lines

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Compound of Interest

Compound Name: Gsk 690693

Cat. No.: B1683982

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Introduction

GSK690693 is a potent, ATP-competitive, pan-Akt kinase inhibitor that targets all three Akt isoforms (Akt1, Akt2, and Akt3).[1][2] The Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival, proliferation, and metabolism, and its hyperactivation is a common feature in many human cancers.[3][4][5] By inhibiting Akt, GSK690693 effectively disrupts this pathway, leading to the suppression of downstream signaling events, cell cycle arrest, and ultimately, the induction of apoptosis in sensitive cancer cell lines.[6][7][8] These application notes provide a comprehensive overview of the mechanism of action of GSK690693, its efficacy in various cell lines, and detailed protocols for its use in apoptosis induction studies.

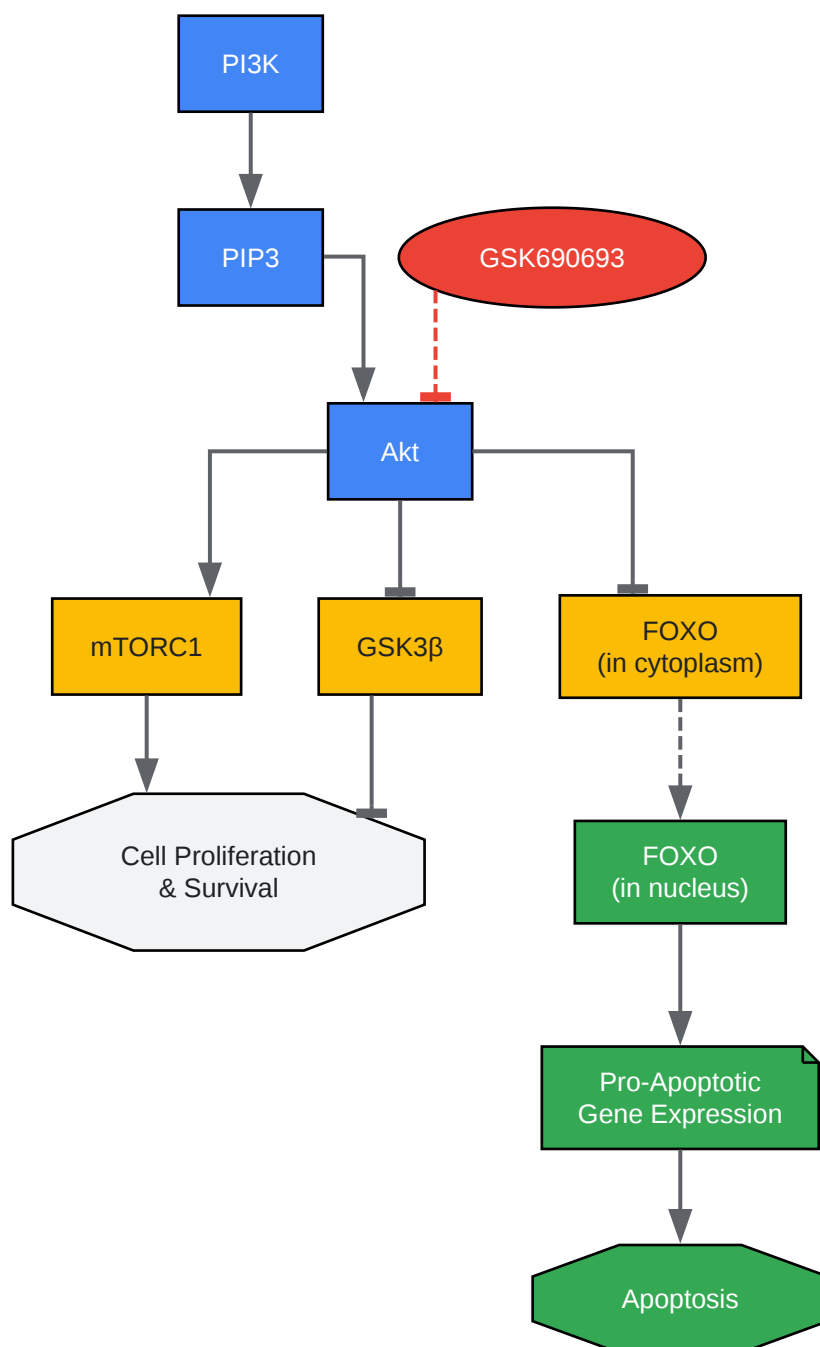
Mechanism of Action

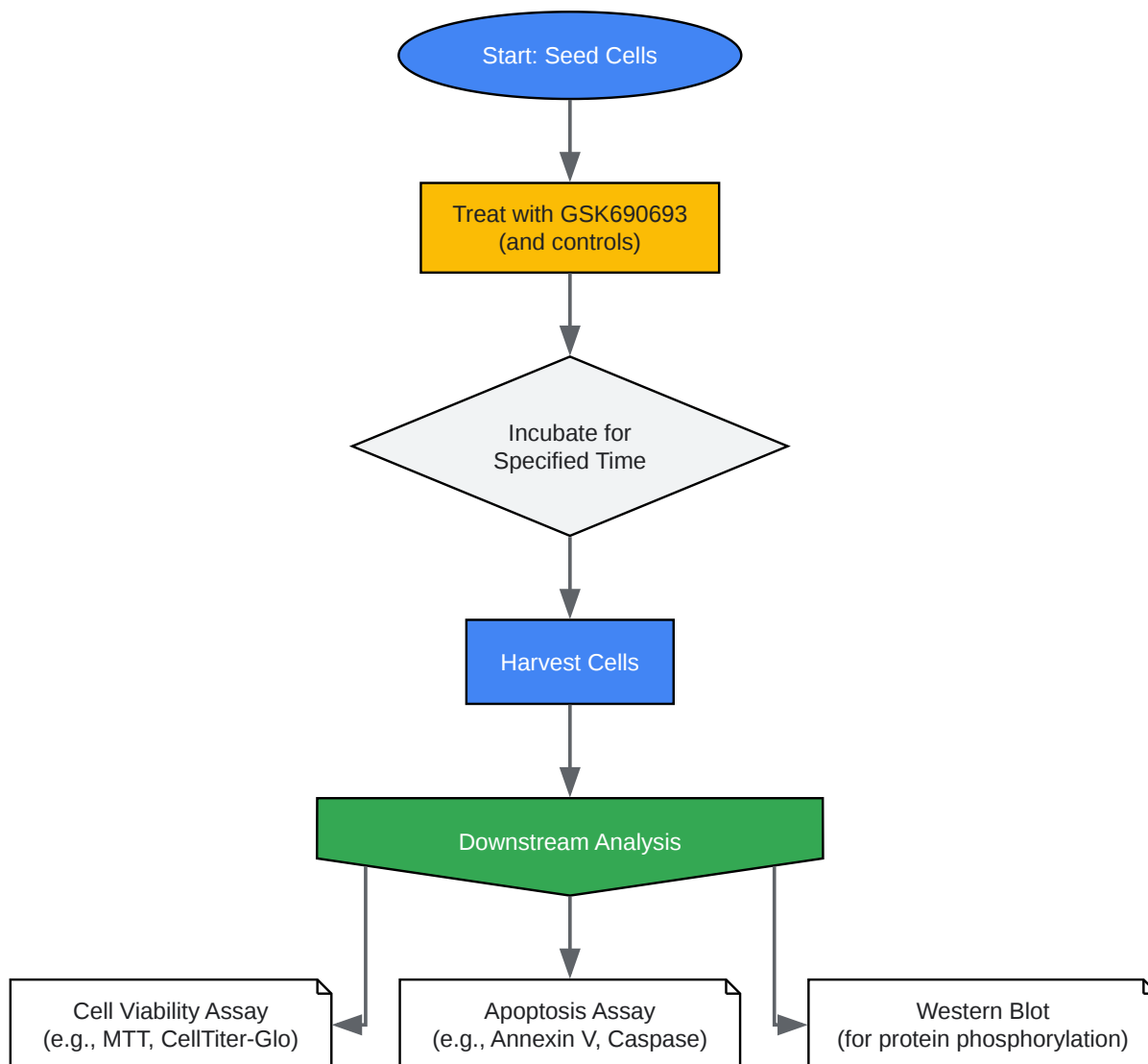
GSK690693 exerts its pro-apoptotic effects by directly inhibiting the kinase activity of Akt. This inhibition prevents the phosphorylation of numerous downstream substrates that are crucial for cell survival. Key molecular events following GSK690693 treatment include:

- **Inhibition of Akt Substrate Phosphorylation:** GSK690693 treatment leads to a dose-dependent decrease in the phosphorylation of key Akt substrates, including GSK3 β , PRAS40, and the FOXO family of transcription factors (FKHR/FKHRL1).[1][9]

- Nuclear Accumulation of FOXO3A: Inhibition of Akt-mediated phosphorylation of FOXO3A results in its translocation to the nucleus, where it can upregulate the expression of pro-apoptotic genes.[9]
- Induction of Apoptosis: By disrupting the balance of pro-survival and pro-apoptotic signals, GSK690693 triggers programmed cell death in cancer cells with a dependence on the Akt signaling pathway.[3][6][10]

Signaling Pathway Diagram





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